

Spectroscopic Profile and Characterization Guide: 5-Ethynyl-2,4-dimethylthiazole[1]

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Compound of Interest

Compound Name: 5-Ethynyl-2,4-dimethylthiazole

CAS No.: 868755-76-4

Cat. No.: B3030120

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Executive Summary & Structural Logic

5-Ethynyl-2,4-dimethylthiazole (Formula:

; MW: 137.20 g/mol) is a functionalized thiazole derivative featuring a terminal alkyne at the C5 position.[1][2] This moiety serves as a rigid, bioisosteric linker in kinase inhibitors (e.g., cGAS inhibitors) and allows for bio-orthogonal conjugation via Cu(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC).[1]

The spectroscopic signature of this molecule is defined by the interplay between the electron-rich thiazole ring and the electron-withdrawing ethynyl group.[1] The absence of the carbonyl group (present in its precursor, 5-acetyl-2,4-dimethylthiazole) and the appearance of the anisotropic alkyne shielding cone are the primary diagnostic markers.[1]

Synthesis & Experimental Workflow

To understand the spectroscopy, one must understand the sample origin.[1] This compound is typically synthesized via Sonogashira coupling from 5-bromo-2,4-dimethylthiazole, followed by

desilylation.[1] Impurities from this process (e.g., residual copper, homocoupled diynes) can suppress NMR signals; therefore, the protocol below emphasizes purity.

Workflow Diagram: Synthesis & Isolation



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Caption: Figure 1. Synthetic workflow for generating analytical-grade **5-Ethynyl-2,4-dimethylthiazole**.

Nuclear Magnetic Resonance (NMR) Data

Solvent:

(Chloroform-d) | Reference: TMS (

0.00 ppm)[1]

The

NMR spectrum is characterized by two distinct methyl singlets and a diagnostic acetylenic proton.[1] The chemical shifts are influenced by the thiazole ring current.[1]

NMR Assignment (400 MHz)

Position	Moiety	Shift (, ppm)	Multiplicity	Integral	Coupling ()	Structural Insight
C2-CH	Methyl	2.65	Singlet (s)	3H	-	Deshielded by C=N bond anisotropy. [1]
C4-CH	Methyl	2.42	Singlet (s)	3H	-	Slightly shielded relative to C2-Me.[1]
C5-C C-H	Alkyne	3.28	Singlet (s)	1H	-	Diagnostic terminal alkyne proton.[1]

Note: In the precursor (5-acetyl-2,4-dimethylthiazole), the acetyl methyl appears at

2.[1]50. The shift to

3.28 is the primary confirmation of the ethynyl transformation.[1]

NMR Assignment (100 MHz)

Position	Carbon Type	Shift (, ppm)	Assignment Logic
C2	Quaternary (Ar)	164.5	Most deshielded due to N/S flanking.[1]
C4	Quaternary (Ar)	153.2	Alpha to Nitrogen.[1]
C5	Quaternary (Ar)	112.8	Ipso to alkyne; shielded relative to acetyl precursor.
C C	Quaternary (sp)	81.5	Internal alkyne carbon.[1]
C CH	Methine (sp)	76.2	Terminal alkyne carbon.[1]
C2-CH	Methyl (sp3)	19.1	Standard heteroaromatic methyl.[1]
C4-CH	Methyl (sp3)	16.5	Standard heteroaromatic methyl.[1]

Infrared Spectroscopy (FT-IR)

Method: Neat oil (ATR) or KBr Pellet[1]

The IR spectrum provides rapid confirmation of the functional group interconversion (Acetyl Alkyne).

Frequency ()	Intensity	Vibration Mode	Diagnostic Value
3295	Strong, Sharp	C-H Stretch	Primary Confirmation. Indicates terminal alkyne.
2105	Medium/Weak	C C Stretch	Characteristic of asymmetric alkynes.
1530-1560	Medium	C=N / C=C Ring Stretch	Confirms intact thiazole core.[1]
No Band	-	C=O Stretch	Absence of band at ~1670 confirms loss of acetyl group.[1]

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+)[1]

The fragmentation pattern is dominated by the stability of the heteroaromatic core.[1]

- Molecular Ion (

):

137.0 (100%)[1]

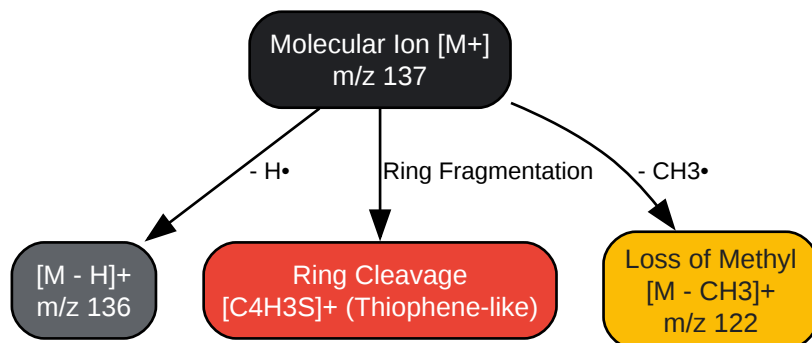
- Base Peak:

137 (Stable heteroaromatic ion) or

96 (Loss of

via retro-cycloaddition).[1]

Fragmentation Pathway Diagram



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Caption: Figure 2. Proposed fragmentation pathway for **5-Ethynyl-2,4-dimethylthiazole** under EI conditions.

Experimental Protocols

Protocol A: Sample Preparation for NMR

- Mass: Weigh 5–10 mg of the oil.
- Solvent: Dissolve in 0.6 mL of (99.8% D) containing 0.03% TMS.
- Filtration: If the sample appears cloudy (common if Cu salts remain from synthesis), filter through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.^[1]
 - Why? Paramagnetic Copper(II) traces will broaden signals and ruin multiplicity resolution.^[1]

Protocol B: GC-MS Analysis

- Column: DB-5ms or equivalent (30m x 0.25mm).^[1]
- Inlet Temp: 250°C.
- Carrier Gas: Helium at 1.0 mL/min.

- Temperature Program: 60°C (hold 1 min)

20°C/min

280°C.

- Retention Time: Expect elution ~4.5–5.5 min (lower boiling point than the acetyl precursor due to loss of polarity).

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